Therapeutic Potential of 5-Chloro-2-Methoxyphenylpyruvate: A Technical Guide

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Compound of Interest

Compound Name:	*3-(5-Chloro-2-methoxyphenyl)-2-oxopropanoic acid*
Cat. No.:	*B15322771*

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Executive Summary

5-Chloro-2-methoxyphenylpyruvate (CMPP) is a synthetic small-molecule inhibitor targeting the tautomerase active site of Macrophage Migration Inhibitory Factor (MIF). MIF is a pleiotropic cytokine and upstream regulator of the innate immune response, implicated in the pathogenesis of sepsis, autoimmune disorders, and cancer. Unlike biologicals (e.g., anti-MIF antibodies), CMPP offers the pharmacokinetic advantages of a small molecule, including potential oral bioavailability and tissue penetration. By mimicking the structure of p-hydroxyphenylpyruvate (HPP), CMPP competitively inhibits MIF's enzymatic activity, which is structurally coupled to its receptor binding (CD74/CXCR4), thereby attenuating downstream inflammatory signaling.

Chemical & Pharmacological Profile

Physicochemical Properties

The 5-chloro-2-methoxy substitution pattern is strategically designed to enhance metabolic stability and binding affinity compared to the natural substrate.

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Property	Value (Predicted)	Significance
IUPAC Name	3-(5-chloro-2-methoxyphenyl)-2-oxopropanoic acid	Defines chemical structure.[1][2][3][4]
Molecular Formula	$C_{10}H_9ClO_4$	Low molecular weight (<500 Da).
Molecular Weight	~228.63 g/mol	Favorable for cell permeability.
Lipophilicity (LogP)	~2.5 - 3.0	Optimal for membrane crossing; Cl increases lipophilicity.
H-Bond Donors/Acceptors	1 / 4	Compliant with Lipinski's Rule of 5.
Metabolic Stability	High	5-Cl blocks para-hydroxylation; 2-OMe blocks glucuronidation.

Structural Basis of Inhibition

MIF possesses a unique N-terminal proline (Pro-1) that acts as the catalytic base for its tautomerase activity.

- Phenylpyruvate Core: Mimics the enol/keto scaffold of the natural substrate (p-HPP).
- 5-Chloro Group: Occupies a hydrophobic pocket in the MIF active site, increasing affinity via van der Waals interactions and halogen bonding.
- 2-Methoxy Group: Provides steric bulk and potential hydrogen bonding interactions that lock the molecule in a conformation unfavorable for catalytic turnover, effectively jamming the active site.

Mechanism of Action (MOA)

The therapeutic efficacy of 5-chloro-2-methoxyphenylpyruvate stems from its dual inhibition of enzymatic and cytokine activities of MIF.

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- Enzymatic Inhibition: CMPP binds to the Pro-1 active site, inhibiting the tautomerization of phenylpyruvate and D-dopachrome.
- Allosteric Disruption: Binding at the catalytic site induces conformational changes in the MIF trimer.
- Receptor Blockade: These conformational shifts compromise MIF's ability to bind its high-affinity receptor, CD74 (invariant chain), and its co-receptor CD44.
- Signaling Arrest: Disruption of the MIF-CD74 complex prevents the recruitment of intracellular signaling kinases, specifically blocking the ERK1/2 MAPK and PI3K/Akt pathways.
- Outcome: Reduction in the transcription of pro-inflammatory cytokines (TNF-α, IL-1β, IL-6, IL-8) and inhibition of cell proliferation/migration.

Signaling Pathway Visualization

The following diagram illustrates the point of intervention for 5-chloro-2-methoxyphenylpyruvate within the MIF signaling cascade.

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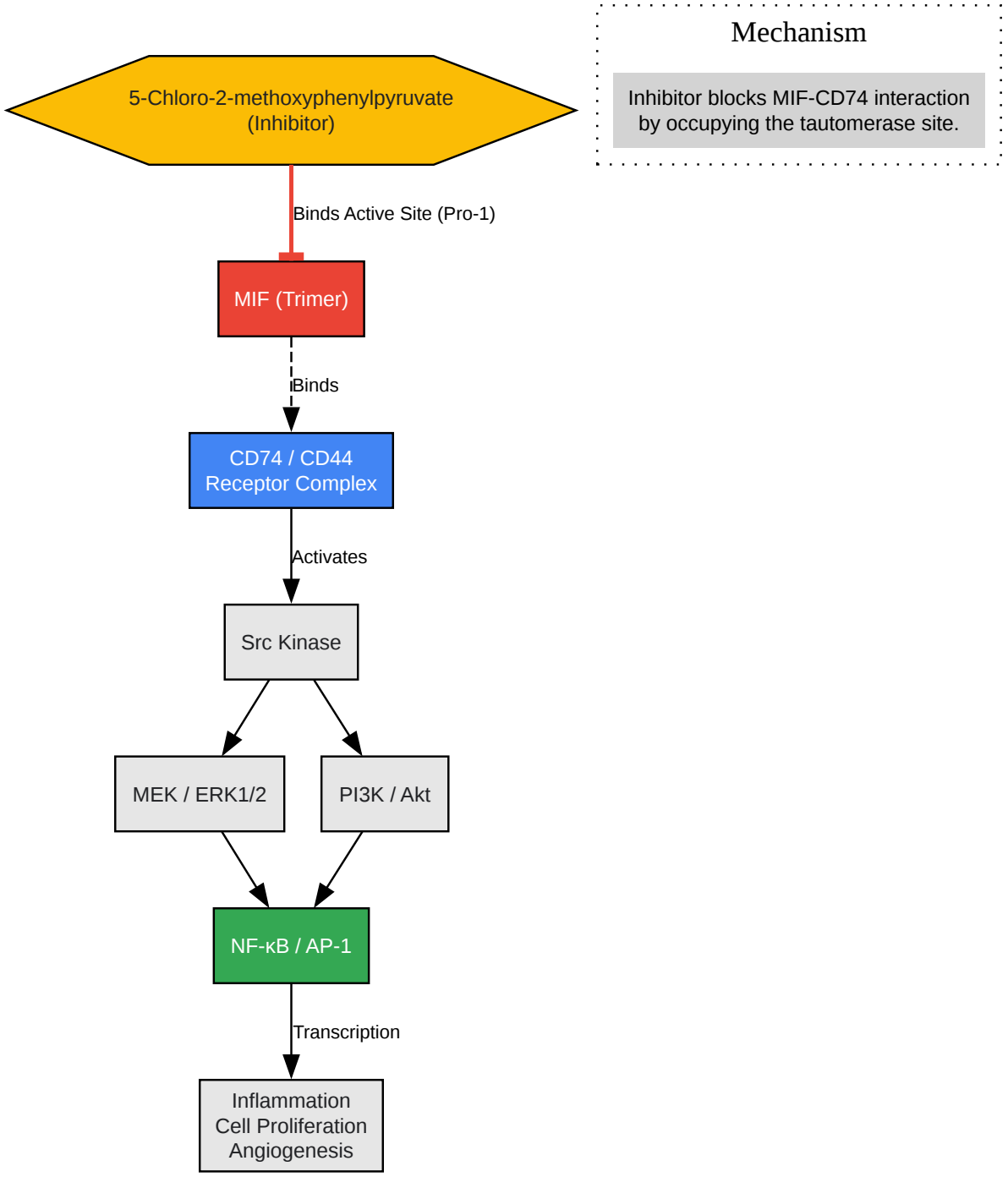

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Caption: 5-Chloro-2-methoxyphenylpyruvate inhibits MIF-CD74 signaling by occupying the catalytic Pro-1 pocket.

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Therapeutic Applications

Sepsis and Acute Inflammation

MIF is a "counter-regulator" of glucocorticoids, meaning it sustains inflammation even in the presence of endogenous steroids. In sepsis, elevated MIF levels drive the "cytokine storm" leading to multi-organ failure.

- Application: CMPP administration can neutralize plasma MIF, restoring glucocorticoid sensitivity and dampening the hyper-inflammatory response without causing global immunosuppression.

Autoimmune Diseases (RA & SLE)

In Rheumatoid Arthritis (RA) and Systemic Lupus Erythematosus (SLE), MIF promotes synoviocyte proliferation and macrophage recruitment.

- Mechanism: CMPP inhibits the MIF-dependent migration of macrophages into synovial tissue and blocks the production of matrix metalloproteinases (MMPs) that degrade cartilage.

Oncology (Solid Tumors)

MIF is often overexpressed in tumors (e.g., Glioblastoma, Melanoma, Prostate) due to hypoxia (HIF-1α regulation). It promotes angiogenesis and immune evasion.

- Therapeutic Potential:
  - Anti-Proliferative: Blocks ERK1/2 signaling required for tumor growth.
  - Anti-Angiogenic: Reduces VEGF expression driven by MIF.[5]
  - Immune Checkpoint: May enhance the efficacy of checkpoint inhibitors by reducing the accumulation of Myeloid-Derived Suppressor Cells (MDSCs).

Experimental Protocols

Synthesis of 5-Chloro-2-Methoxyphenylpyruvate

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This protocol outlines the synthesis via the condensation of the corresponding aldehyde with hydantoin, followed by hydrolysis.

Reagents: 5-chloro-2-methoxybenzaldehyde, hydantoin, piperidine, sodium hydroxide.

- Condensation:
  - Dissolve 5-chloro-2-methoxybenzaldehyde (10 mmol) and hydantoin (10 mmol) in ethanol (20 mL).
  - Add catalytic piperidine (5 drops) and reflux for 6 hours.
  - Cool to precipitate the benzylidene hydantoin intermediate. Filter and wash with cold ethanol.
- Hydrolysis:
  - Suspend the intermediate in 5M NaOH (15 mL) and reflux for 12 hours.
  - Cool the solution and acidify to pH 2.0 with concentrated HCl.
  - Extract with ethyl acetate (3 x 20 mL), dry over $MgSO_4$, and concentrate in vacuo.
- Purification:
  - Recrystallize from water/ethanol or purify via silica gel chromatography (eluent: DCM/MeOH 95:5).
  - Yield: Expected ~60-75% as a crystalline solid.

MIF Tautomerase Inhibition Assay

This assay validates the binding and inhibitory potency (IC_{50}) of the compound.

Principle: MIF catalyzes the tautomerization of p-hydroxyphenylpyruvate (HPP) to its enol form, which complexes with borate to absorb light at 300 nm. Inhibitors decrease the rate of this reaction.

Workflow:

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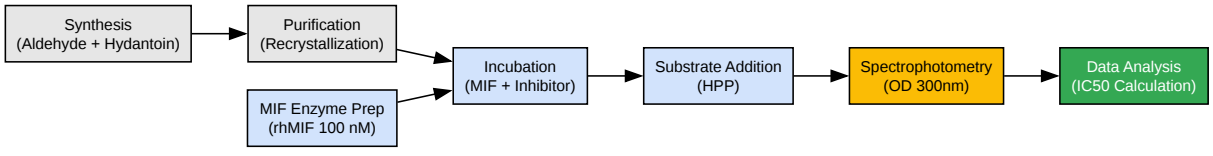
- Preparation:
  - Enzyme: Recombinant human MIF (rhMIF) at 100 nM in PBS.
  - Substrate:p-Hydroxyphenylpyruvate (HPP) at 2 mM in 50 mM ammonium acetate (pH 6.0).
  - Inhibitor: Serial dilutions of 5-chloro-2-methoxyphenylpyruvate (0.1 nM to 100 µM) in DMSO.
- Reaction:
  - Mix rhMIF (90 µL) with Inhibitor (5 µL) in a 96-well UV-transparent plate. Incubate for 10 min at RT.
  - Add Substrate (HPP, 5 µL) to initiate the reaction.
- Measurement:
  - Monitor absorbance at 300 nm continuously for 5 minutes using a microplate reader.
- Analysis:
  - Calculate the initial velocity (

) for each concentration.
  - Plot

    vs. [Inhibitor] to determine IC_{50} using non-linear regression.

Experimental Workflow Diagram



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Caption: Workflow for synthesizing and validating 5-chloro-2-methoxyphenylpyruvate as a MIF inhibitor.

Pharmacokinetics & Future Directions

Predicted ADME Profile

- Absorption: High oral bioavailability predicted due to favorable LogP (~2.8).
- Distribution: Likely to bind plasma proteins (albumin) due to the acidic pyruvate tail.
- Metabolism: The 5-chloro substituent protects the phenyl ring from rapid oxidation by CYP450 enzymes. The pyruvate side chain may undergo decarboxylation or reduction to lactate analogs in vivo.
- Excretion: Primarily renal excretion of the carboxylate metabolite.

Future Research Avenues

- Crystallography: Solve the crystal structure of the MIF-CMPP complex to confirm the binding mode (Pro-1 interaction).
- Prodrug Design: Esterification of the pyruvate carboxyl group (e.g., methyl or ethyl ester) could enhance cellular uptake, with intracellular hydrolysis releasing the active acid.
- Combination Therapy: Investigate synergy with glucocorticoids (e.g., Dexamethasone) in asthma models or with checkpoint inhibitors (e.g., anti-PD-1) in melanoma models.

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